

Application Note: A Green RP-HPTLC Method for Croconazole Hydrochloride

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Compound Focus: Croconazole

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1. Introduction Croconazole hydrochloride (CCZ) is a synthetic imidazole derivative with potent topical antifungal activity. The development of eco-friendly analytical methods is a key goal of Green Analytical Chemistry (GAC). This application note details a validated, green, stability-indicating RP-HPTLC method for determining CCZ in commercial cream formulations, assessing its environmental impact using the Analytical Eco-Scale (AES) tool [1] [2] [3].

2. Experimental Protocol

- **2.1. Materials and Reagents:** CCZ reference standard (purity $\geq 99\%$), commercial CCZ cream (e.g., Pilzcin, 1% w/w CCZ). LC-grade acetone and ultra-pure water are used. All other chemicals are of analytical grade [1].
- **2.2. Instrumentation and Chromatography:**
 - **HPTLC System:** CAMAG system (Muttensz, Switzerland).
 - **Stationary Phase:** RP-60F254S TLC plates.
 - **Sample Application:** Automatic TLC Sampler 4 (ATS4), band length 6 mm, application rate 150 nL/s.
 - **Mobile Phase:** Acetone and water in a ratio of **80:20 (v/v)**.
 - **Development:** Use an automated development chamber saturated with mobile phase vapor for 30 minutes at 22°C. Development distance is 8 cm.
 - **Detection:** Densitometric scanning at **198 nm** with a slit dimension of 4.00 x 0.45 mm and a scanning speed of 20 mm/s [1].
- **2.3. Standard Solution Preparation:** Dissolve 10 mg of CCZ reference standard in 100 mL of mobile phase to obtain a primary stock solution of 100 $\mu\text{g/mL}$. Dilute this stock solution serially with the mobile phase to obtain working standards in the range of 25-1200 ng/band [1].

- **2.4. Sample Preparation (Cream Formulation):** Accurately weigh 1.5 g of commercial CCZ cream into a separating funnel. Add 75 mL of mobile phase, shake for 30 minutes at 25°C, and concentrate the mixture under reduced pressure using a rotary evaporator. Reconstitute the residue in 10 mL of mobile phase and analyze [1].
- **2.5. Forced Degradation Study:** Subject the CCZ standard to various stress conditions (acid, base, oxidative, thermal) to demonstrate the stability-indicating nature of the method. The method was found to be effective in separating CCZ from its degradation products formed under acidic and oxidative stress [1].

3. Method Validation The method was validated as per International Council for Harmonisation (ICH) Q2(R2) guidelines [1].

Table 1: Method Validation Parameters and Results

Parameter	Result	Specification
Linearity Range	25-1200 ng/band	-
Retardation Factor (Rf)	Reported	-
Theoretical Plates per meter (N·m ⁻¹)	Reported	-
Accuracy (% Recovery)	Data obtained at 50%, 100%, 150% levels	Meets acceptance criteria
Precision (% RSD)	Intra-day & Inter-day data obtained	% RSD < 2.0%
Robustness	Evaluated by varying mobile phase ratio (±2%)	Insignificant impact on Rf or peak area
LOD & LOQ	Calculated via standard deviation methodology	-

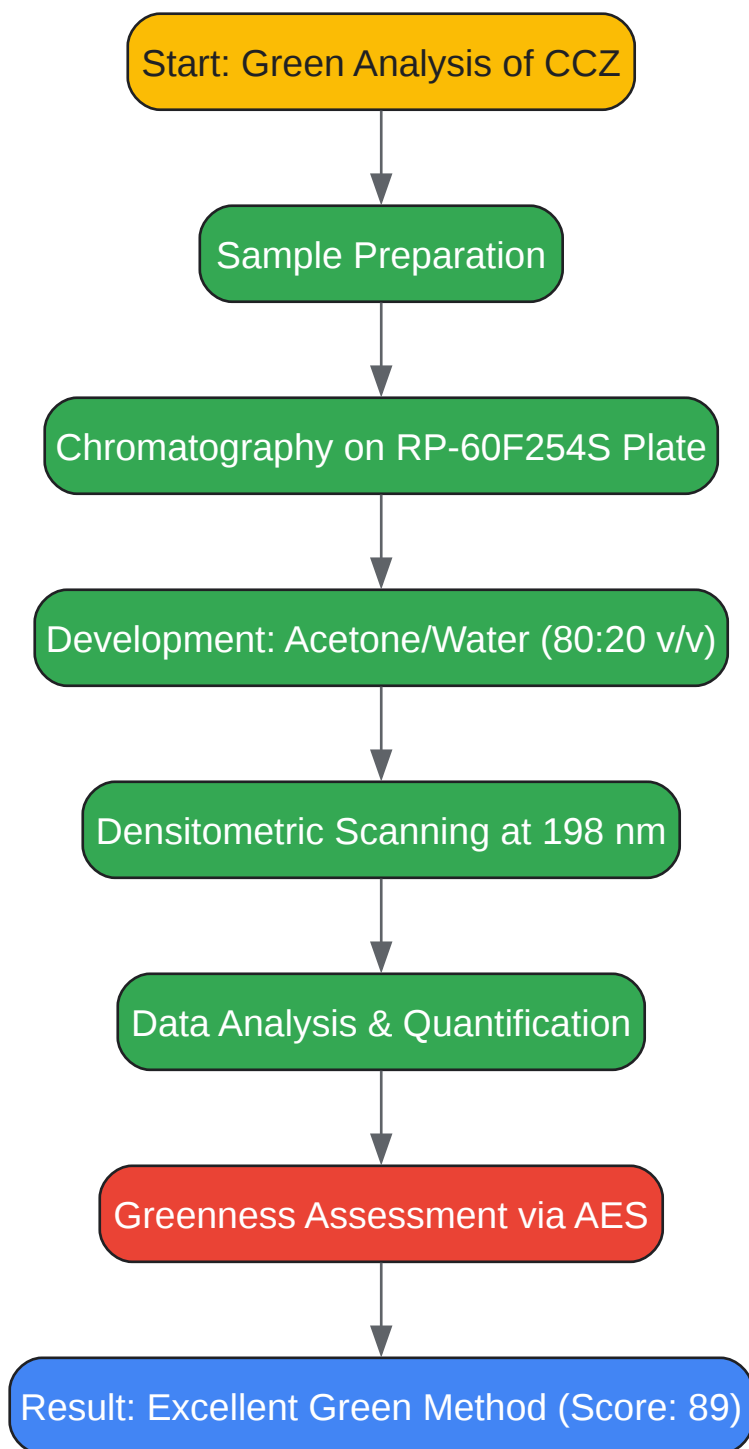
4. Analytical Eco-Scale Assessment The greenness of the proposed RP-HPTLC method was evaluated using the Analytical Eco-Scale (AES), a semi-quantitative tool that assigns penalty points to hazardous reagents and processes. A higher score indicates a greener method [2] [3].

Table 2: Analytical Eco-Scale Assessment of the RP-HPTLC Method for CCZ

Parameter	Penalty Points
Acetone (Mobile Phase)	0 (Ideal solvent)
Water (Mobile Phase)	0 (Ideal solvent)
Occupational Hazard	0
Waste	1
Energy Consumption	0
Total Penalty Points	1
Analytical Eco-Scale Score	100 - 1 = 89

An AES score of **89** classifies the method as "**Excellent green analysis**" [1]. This score is significantly better than reported HPLC methods, which use larger volumes of more toxic organic solvents [1].

The following workflow diagram summarizes the key stages of the green analytical process for CCZ:



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5. Conclusion The developed RP-HPTLC method is linear, precise, accurate, and robust for the determination of CCZ in cream formulations. Its excellent Analytical Eco-Scale score of 89 confirms it as a green alternative to conventional HPLC, aligning with the principles of Green Analytical Chemistry. This

method is recommended for the routine analysis and stability testing of CCZ in pharmaceutical quality control laboratories [1].

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References

1. Green stability-indicating RP-HPTLC technique for determining... [degruyterbrill.com]
2. - Analytical for eco the greenness... | Semantic Scholar scale assessing [semanticscholar.org]
3. Impurity profiling high-performance-thin-layer chromatography method... [pubmed.ncbi.nlm.nih.gov]

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